

# Handling and disposal of Stearyltrimethylammonium chloride in the lab.

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## Compound of Interest

Compound Name: Stearyltrimethylammonium chloride

Cat. No.: B087137

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## Technical Support Center: Stearyltrimethylammonium Chloride (STAC)

This guide provides comprehensive technical support for researchers, scientists, and drug development professionals on the safe handling and disposal of **Stearyltrimethylammonium chloride** (STAC) in a laboratory setting.

## Frequently Asked Questions (FAQs)

Q1: What is **Stearyltrimethylammonium chloride** (STAC) and what are its primary hazards?

A1: **Stearyltrimethylammonium chloride** (CAS No. 112-03-8) is a cationic surfactant.<sup>[1][2]</sup> It is crucial to be aware of its significant hazards. According to the Globally Harmonized System (GHS), STAC is classified as:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.<sup>[3]</sup>
- Acute Toxicity, Dermal (Category 3): Toxic in contact with skin.<sup>[3]</sup>
- Skin Corrosion/Irritation (Sub-category 1C): Causes severe skin burns and eye damage.<sup>[3]</sup>
- Serious Eye Damage (Category 1): Causes serious eye damage.<sup>[3]</sup>

- Hazardous to the aquatic environment, short-term (Acute - Category 1) and long-term (Chronic - Category 1): Very toxic to aquatic life with long-lasting effects.[3]

Q2: What are the immediate first aid procedures in case of exposure to STAC?

A2: Immediate and appropriate first aid is critical. Follow these steps:

- If Swallowed: Rinse the mouth with water. Do NOT induce vomiting. Get medical help immediately.[3]
- If on Skin: Take off immediately all contaminated clothing. Wash the affected area with plenty of water. Get emergency medical help immediately.[3]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and get medical help.[3]
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing.[3]

Q3: What personal protective equipment (PPE) is mandatory when handling STAC?

A3: Due to its corrosive and toxic nature, a comprehensive suite of PPE is required:

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.[4]
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber, inspected before use) and impervious clothing, such as a full-body suit or lab coat, to prevent skin contact.[4]
- Respiratory Protection: If working with the powder form where dust can be generated, or if exposure limits are exceeded, use a full-face respirator.[3]
- General Hygiene: Always wash hands thoroughly after handling STAC, before breaks, and at the end of the workday. Do not eat, drink, or smoke in the laboratory.[5]

Q4: How should I properly store STAC in the lab?

A4: Store STAC in a cool, dry, and well-ventilated area.[5] The container must be kept tightly closed. It should be stored locked up and away from incompatible materials, such as strong oxidizing agents.[1][6]

Q5: Can I dispose of STAC down the sink?

A5: No. STAC is very toxic to aquatic life.<sup>[3]</sup> Do not let the product enter drains.<sup>[5]</sup> All waste containing STAC must be treated as hazardous waste and disposed of through a licensed waste disposal contractor in accordance with local, regional, and national regulations.<sup>[4][7]</sup>

## Troubleshooting Guides

Scenario 1: I've spilled a small amount of solid STAC powder on the lab bench.

- Problem: A minor spill of STAC powder has occurred in a contained area.
- Solution:
  - Alert Personnel: Immediately alert others in the vicinity.
  - Don PPE: Ensure you are wearing the appropriate PPE (safety goggles, gloves, lab coat, and respirator if dust is present).
  - Contain the Spill: Prevent the spread of the dust. Avoid any actions that could make the powder airborne.
  - Clean-up: Gently sweep or scoop the solid material into a suitable, labeled, and closed container for disposal. You may need to add a dust suppressant.
  - Decontaminate: Wipe the spill area with a wet paper towel. Dispose of the paper towel as hazardous waste.
  - Dispose: Label the container with the spilled waste clearly and dispose of it as hazardous chemical waste according to your institution's guidelines.<sup>[8][9]</sup>

Scenario 2: The STAC solution I'm working with appears to have solidified or precipitated.

- Problem: STAC solutions, particularly at lower temperatures, may partially or fully solidify.<sup>[6]</sup>
- Solution:
  - Safety First: Ensure the container is securely sealed.

- Gentle Warming: Taking appropriate fire safety precautions, gently warm the container in a water bath. Do not use an open flame.
- Mixing: Once the solution has returned to a liquid state, mix it gently to ensure homogeneity before use.
- Storage Review: Consider if the storage temperature is too low and adjust if necessary, keeping it in a cool but not cold environment.

## Data Presentation

Table 1: Physical and Chemical Properties of **Stearyltrimethylammonium Chloride**

Property	Value	Source
CAS Number	112-03-8	[10]
Molecular Formula	C <sub>21</sub> H <sub>46</sub> ClN	[10]
Molecular Weight	348.05 g/mol	[10]
Appearance	White or light yellow solid/powder	[3][5]
Melting Point	~60-104 °C	[3][5]
Boiling Point	>200 °C	[5]
Density	~0.91 - 1.0 g/cm <sup>3</sup> (at 20°C)	[3][5]
Water Solubility	Low solubility (1.759 - 49 mg/L at 25°C)	[1][3]
Solubility in Organic Solvents	Soluble in ethanol and acetone	[5]

Table 2: Toxicological Data for **Stearyltrimethylammonium Chloride**

Toxicity Endpoint	Value	Species	Source
LD50 (Oral)	702.5 mg/kg	Rat (female)	[3]
LD50 (Oral)	536 mg/kg	Mouse	[11][12]
LD50 (Dermal)	1300 mg/kg	Rabbit (male)	[3]
LC50 (Fish, 96h)	0.064 mg/L	Danio rerio	[3]
EC50 (Daphnia, 48h)	0.037 mg/L	Daphnia magna	[3]
EC50 (Algae, 96h)	0.11 mg/L	Pseudokirchneriella subcapitata	[3]

## Experimental Protocols

Cited Protocol: Use of a Cationic Surfactant in Nanoparticle Synthesis

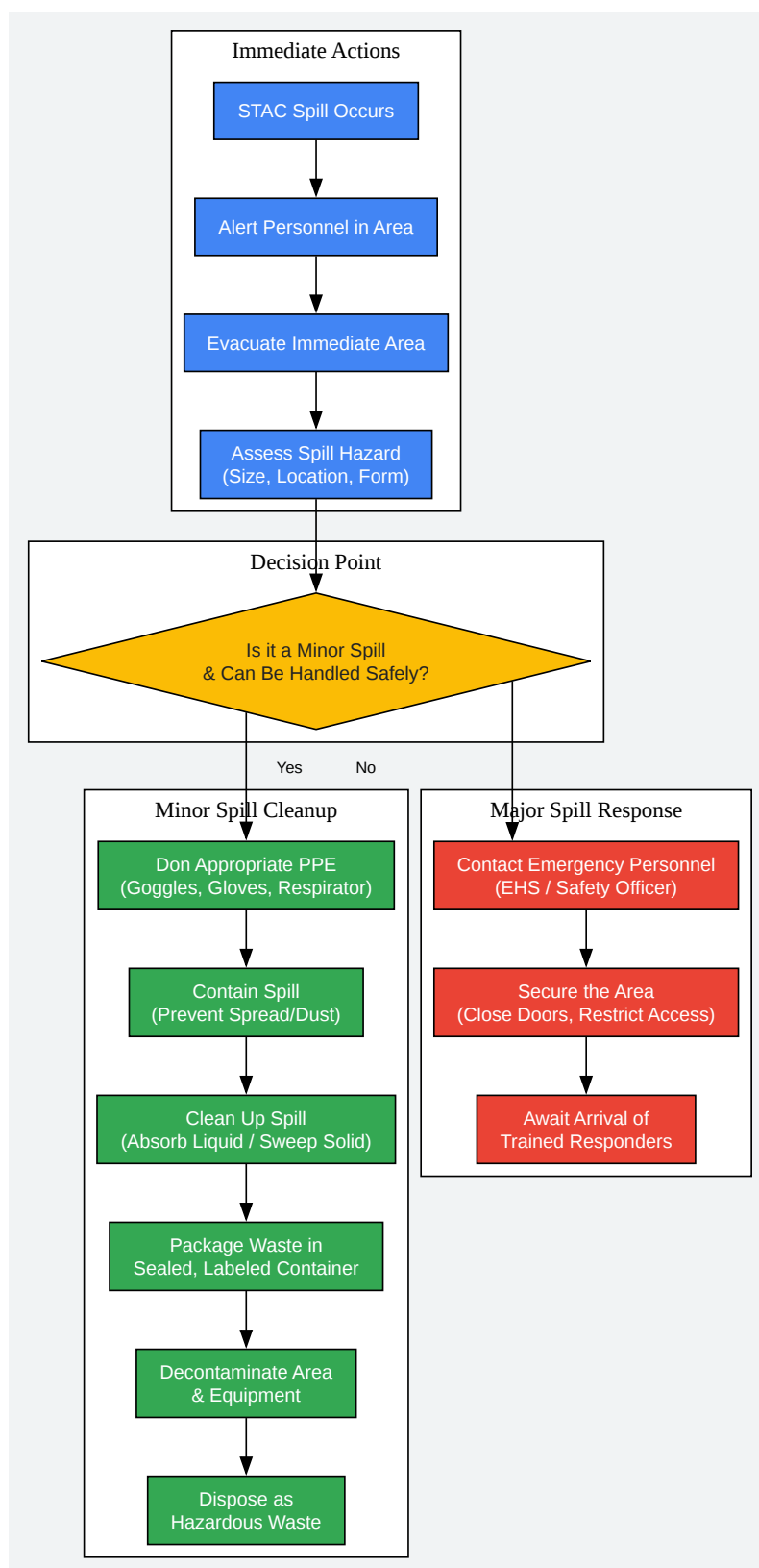
**Stearyltrimethylammonium chloride** (STAC) is a cationic surfactant and can be used in procedures where such properties are required, for example, as a capping or stabilizing agent in the synthesis of nanoparticles. The following protocol is adapted for the synthesis of gold nanoparticles using a similar cationic surfactant, Hexadecyltrimethylammonium chloride (CTAC), and illustrates a typical application.

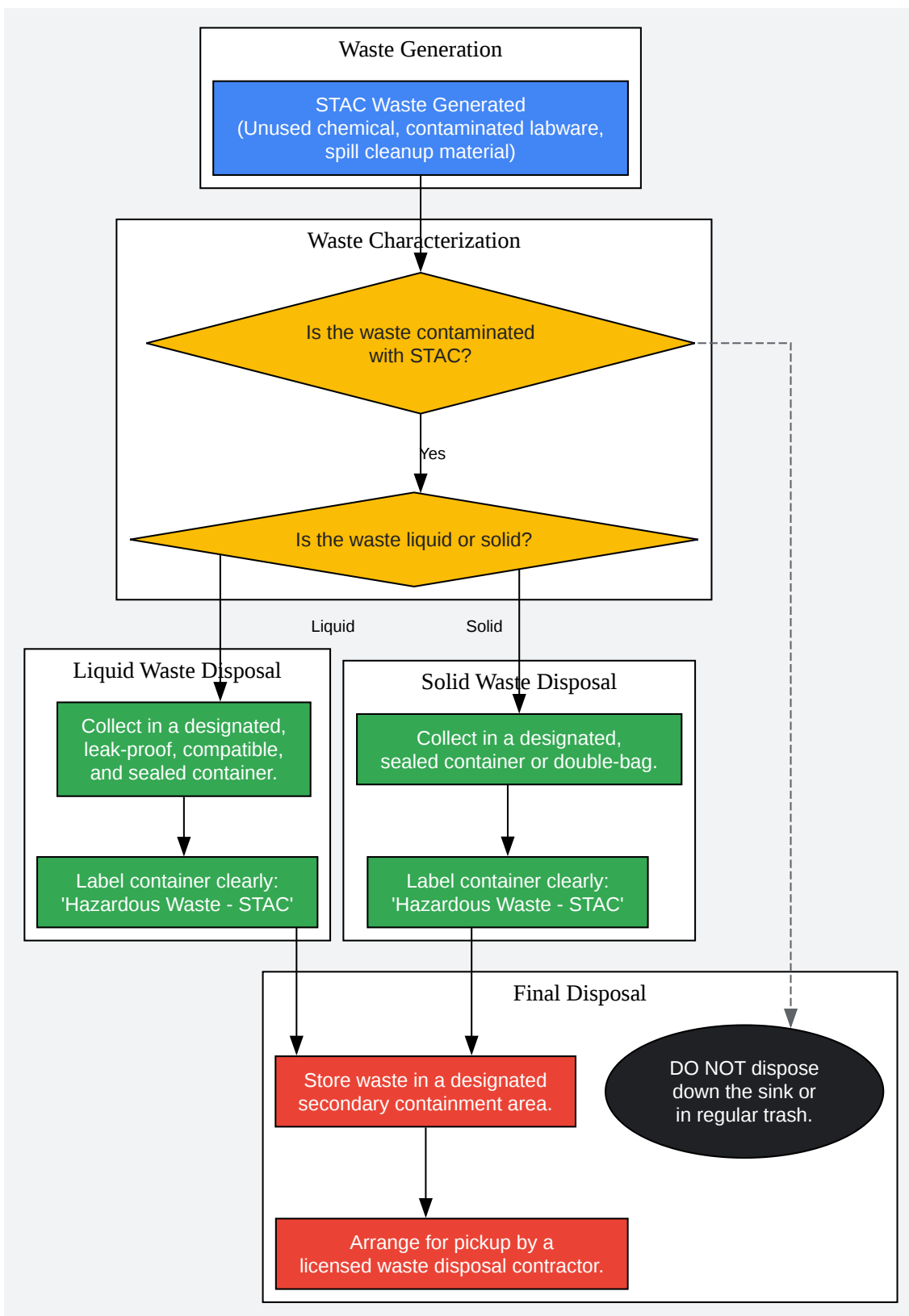
Protocol: Synthesis of Gold Nanotriangles using a Cationic Surfactant[13]

- Objective: To synthesize gold nanotriangles (AuNTs) using a seed-mediated growth approach with a cationic surfactant as a capping agent.
- Materials:
  - Hexadecyltrimethylammonium chloride (CTAC) solution (100 mM)
  - Gold(III) chloride trihydrate (HAuCl<sub>4</sub>) solution (50 mM)
  - Sodium borohydride (NaBH<sub>4</sub>) solution (10 mM, ice-cold)
  - Ascorbic acid (AA) solution (100 mM)

- Deionized water
- Procedure:
  - Seed Preparation:
    - In a flask, mix 10 mL of 100 mM CTAC solution with 300  $\mu$ L of 50 mM HAuCl<sub>4</sub>.
    - While stirring vigorously, rapidly inject 600  $\mu$ L of ice-cold 10 mM NaBH<sub>4</sub> solution.
    - The solution will turn brownish-yellow, indicating the formation of seed nanoparticles.
    - Age the seed solution for at least 2 hours before use.[\[13\]](#)
  - Growth Solution Preparation:
    - Combine 1.6 mL of 100 mM CTAC, 8 mL of water, and 40  $\mu$ L of 50 mM HAuCl<sub>4</sub>.
    - Just before use, add 40  $\mu$ L of 100 mM ascorbic acid.
  - Nanotriangle Growth:
    - Add a small volume of the aged seed solution to the growth solution.
    - Allow the reaction to proceed until a color change indicates the formation of nanotriangles.
  - Purification:
    - Centrifuge the solution to pellet the nanoparticles.
    - Remove the supernatant and resuspend the nanoparticles in deionized water. Repeat this washing step to remove excess reactants.

## Mandatory Visualization





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## References

- 1. nanotrunk.com [nanotrunk.com]
- 2. researchgate.net [researchgate.net]
- 3. benchchem.com [benchchem.com]
- 4. macmillan.princeton.edu [macmillan.princeton.edu]
- 5. Preparation and modification of N-(2-hydroxyl) propyl-3-trimethyl ammonium chitosan chloride nanoparticle as a protein carrier - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Synthesis of Silver Nanoparticles: From Conventional to 'Modern' Methods—A Review | MDPI [mdpi.com]
- 7. CN1247859A - Synthesis process of dodecyl trimethyl ammonium chloride - Google Patents [patents.google.com]
- 8. Phase transfer catalysis (PTC) - operachem [operachem.com]
- 9. A comprehensive review on sustainable surfactants from CNSL: chemistry, key applications and research perspectives - PMC [pmc.ncbi.nlm.nih.gov]
- 10. benchchem.com [benchchem.com]
- 11. researchgate.net [researchgate.net]
- 12. youtube.com [youtube.com]
- 13. benchchem.com [benchchem.com]
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